

Technical Guide: Reactivity & Applications of 5-Chloro-3-methylpyridazine Hydrochloride[1]

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Compound of Interest

Compound Name: 5-chloro-3-methylpyridazine
hydrochloride

CAS No.: 2153472-96-7

Cat. No.: B6247043

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Executive Summary & Chemical Profile

5-Chloro-3-methylpyridazine hydrochloride (CAS: 2153472-96-7) is a disubstituted diazine scaffold used primarily in the synthesis of bioactive compounds (e.g., MGLUR5 antagonists, agrochemicals).[1][2] Its value lies in its orthogonal reactivity: it possesses an electrophilic site (C5-Cl) and a nucleophilic/acidic site (C3-Methyl), allowing for sequential functionalization.[1]

Property	Data
Formula	
MW	165.02 g/mol (Salt); 128.56 g/mol (Free Base)
Core Structure	1,2-Diazine ring
Key Features	Electron-deficient ring (-deficient); Acidic -methyl group.[1][3]
Storage	Hygroscopic; Store under inert atmosphere at 2–8°C.

Electronic Structure & Reactivity Landscape[4]

The pyridazine ring is inherently electron-deficient due to the high electronegativity of the two nitrogen atoms.[1] However, the positioning of substituents in 5-chloro-3-methylpyridazine creates a specific reactivity hierarchy.[1]

The "Beta" Chloride (Position 5)

Unlike 3-chloropyridazines, where the halogen is

to a nitrogen, the chlorine at position 5 is in a

position relative to the N1-N2 bond.[1]

- Mechanism of Activation: While less reactive than the 3- or 6-positions, the 5-position is still activated towards Nucleophilic Aromatic Substitution (

).[1] Upon nucleophilic attack at C5, the negative charge is delocalized onto N1 via resonance (Meisenheimer complex).

- Implication:

reactions at C5 often require elevated temperatures or stronger bases compared to C3/C6 analogs.[1] For unreactive nucleophiles, Palladium-catalyzed cross-coupling is the preferred

route.[1]

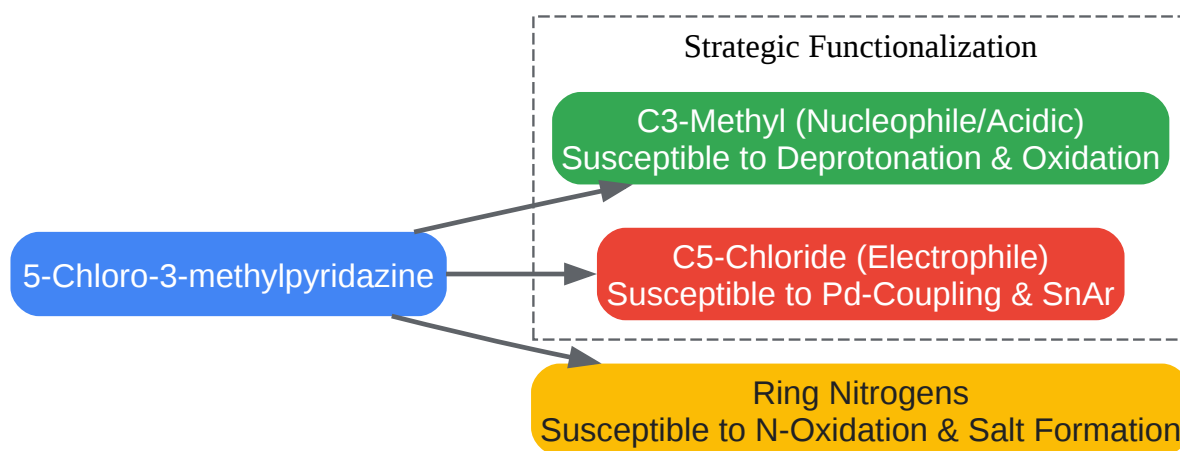
The "Alpha" Methyl (Position 3)

The methyl group at C3 is directly attached to the imine-like C=N bond.[1]

- Acidity: The protons are pseudo-benzylic and significantly acidic ($\sim 25-28$).
- Reactivity: This site is prone to deprotonation by strong bases (LDA, LiTMP) or condensation with aldehydes (Knoevenagel-type), allowing carbon chain extension.[1]

Visualization of Reactivity

The following diagram illustrates the competing reactive sites and the electronic flow during activation.



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Figure 1: Orthogonal reactivity map of the 5-chloro-3-methylpyridazine scaffold.

Key Transformations & Experimental Protocols

Nucleophilic Aromatic Substitution ()

Direct displacement of the C5-chloride by amines, thiols, or alkoxides.[1]

Critical Consideration: The hydrochloride salt must be neutralized in situ or prior to reaction to prevent quenching of the nucleophile.

Protocol: Displacement with Morpholine (Representative Amine)

- Preparation: Suspend 5-chloro-3-methylpyridazine HCl (1.0 equiv) in anhydrous DMF or DMSO (0.5 M).
- Neutralization: Add (3.0 equiv).^[1] Stir at RT for 15 min to liberate the free base.
- Nucleophile Addition: Add morpholine (1.5 equiv).^[1]
- Reaction: Heat to 80–100°C for 4–12 hours. (Note: Higher temp required due to -position).^[1]
- Workup: Dilute with water, extract with EtOAc. The product is often a solid.

Palladium-Catalyzed Cross-Coupling (Suzuki-Miyaura)

This is the most robust method for forming C-C bonds at the 5-position, overcoming the lower electrophilicity of the C5-Cl bond.^[1]

Protocol: Suzuki Coupling with Phenylboronic Acid^[4]

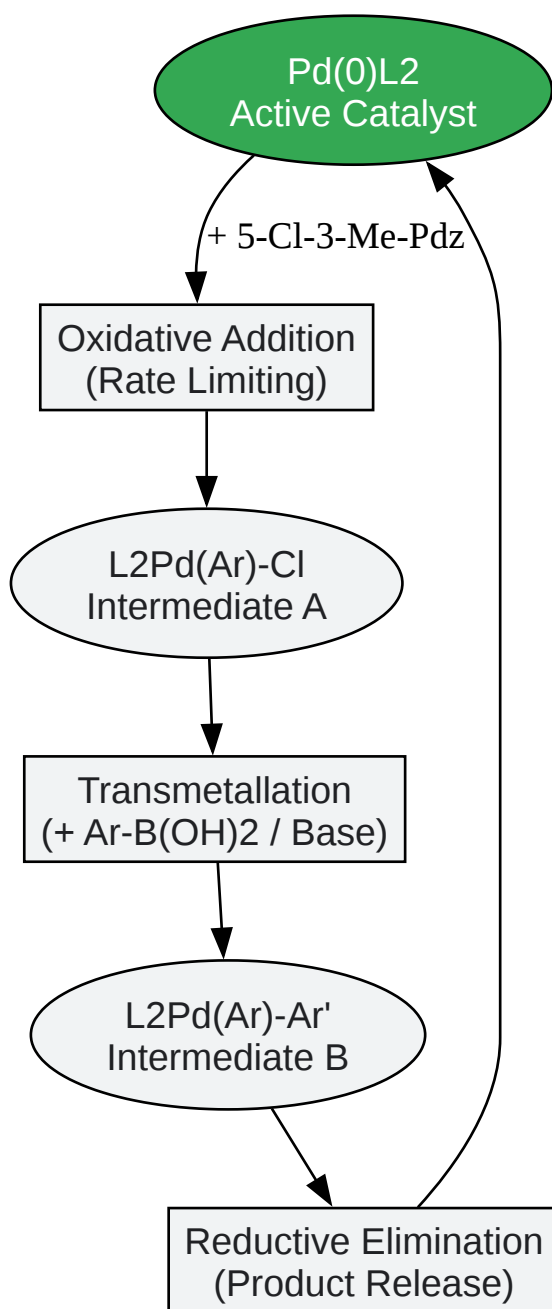
- Substrate: 5-chloro-3-methylpyridazine HCl (1.0 mmol)
- Boronic Acid: Phenylboronic acid (1.5 mmol)
- Catalyst:
(5 mol%) + SPhos (10 mol%) OR
(5 mol%).
- Base:
(3.0 equiv) or

[1]

- Solvent: 1,4-Dioxane/Water (4:[1]1) degassed.[1]
- Conditions: 90°C under Argon for 12 hours.

Mechanism:

- Oxidative Addition: Pd(0) inserts into the C5-Cl bond.[1] This is the rate-limiting step and is facilitated by electron-rich ligands (e.g., SPhos) due to the electron-deficient nature of the pyridazine.[1]
- Transmetallation: The aryl group transfers from Boron to Palladium.[1]
- Reductive Elimination: Formation of the C5-Aryl bond and regeneration of Pd(0).[1]



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Figure 2: Catalytic cycle for the Suzuki coupling at the C5 position.[1]

Methyl Group Functionalization (Condensation)

The C3-methyl group can be activated to form styryl derivatives, useful for extending conjugation.[1]

- Reagents: Aromatic aldehyde (1.0 equiv), Acetic Anhydride () or Piperidine/AcOH.
- Conditions: Reflux (120–140°C).[1]
- Outcome: Formation of a trans-alkene (styrylpyridazine) via Knoevenagel-type condensation. [1]

Comparative Reactivity Data

The following table contrasts the reactivity of the 5-chloro isomer against the more common 3-chloro isomer.

Feature	5-Chloro-3-methylpyridazine	3-Chloro-6-methylpyridazine
Cl Position	Beta () to N1/N2	Alpha () to N2
Rate	Moderate (Requires Heat/Catalyst)	Fast (Room Temp/Mild Heat)
Regioselectivity	Single Cl site (Clean)	Single Cl site (Clean)
Lithiability	C3-Me is acidic; Ring lithiation difficult	C6-Me is acidic; Ortho-lithiation possible
Primary Use	Access to 5-substituted analogs	Access to 3-substituted analogs

Handling & Stability (Safety)

- Acidity: As a hydrochloride salt, the solid is acidic.[1] Use corrosion-resistant spatulas.[1]
- Hygroscopicity: The salt absorbs moisture, which can hydrolyze the C-Cl bond over long periods or complicate stoichiometry.[1] Weigh quickly or use a glovebox.

- Neutralization: Always calculate the extra equivalent of base required to neutralize the HCl salt in catalytic reactions. Failure to do so will protonate the Pd-ligand or quench the organometallic reagent.[1]

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